

Application Note: HPLC Method Development for Zinc Carnosine Analysis

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Compound of Interest

Compound Name: *L-carnosine zinc*

Cat. No.: *B15889313*

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Introduction

Zinc carnosine, a chelate of zinc and L-carnosine, is a well-established therapeutic agent for gastric ulcers.[1][2][3] Its efficacy is attributed to its ability to adhere to ulcerous lesions, releasing zinc and L-carnosine to promote healing.[2] Accurate and reliable analytical methods are crucial for the quality control of zinc carnosine in bulk drug substances and finished pharmaceutical products. High-Performance Liquid Chromatography (HPLC) is a widely used technique for this purpose due to its specificity, sensitivity, and accuracy. This application note provides a detailed protocol for the development of a robust HPLC method for the quantitative analysis of zinc carnosine.

Physicochemical Properties of Zinc Carnosine

Zinc carnosine is a polymeric complex where zinc is coordinated with L-carnosine.[2] It is sparingly soluble in water but can be dissolved in dilute acidic solutions. The molecule has a UV absorbance maximum at approximately 215 nm, which is suitable for UV detection in HPLC.[1][4]

Experimental Protocols

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis. The following chromatographic conditions have been found to be effective for the separation and quantification of zinc carnosine:

Parameter	Recommended Conditions
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 (250 mm x 4.6 mm, 5 µm) [1] [4]
Mobile Phase	Dipotassium dihydrogen orthophosphate buffer and Acetonitrile (80:20 v/v) [1]
Flow Rate	1.0 mL/min [1] [4]
Detection Wavelength	215 nm [1] [4]
Injection Volume	20 µL
Column Temperature	Ambient
Run Time	10 minutes

Preparation of Solutions

a. Mobile Phase Preparation:

- Prepare a dipotassium dihydrogen orthophosphate buffer by dissolving an appropriate amount in water to achieve the desired concentration.
- Mix the buffer and acetonitrile in the specified ratio (e.g., 80:20 v/v).
- Filter the mobile phase through a 0.45 µm membrane filter and degas by sonication before use.[\[1\]](#)

b. Standard Solution Preparation:

- Accurately weigh about 10 mg of zinc carnosine working standard and transfer it to a 100 mL volumetric flask.
- Add 5 mL of 10% v/v hydrochloric acid to dissolve the standard.[\[1\]](#)
- Make up the volume with a mixture of water and acetonitrile (70:30 v/v) and sonicate for 5 minutes.[\[1\]](#)
- From this stock solution, prepare a series of working standard solutions with concentrations ranging from 2 to 10 µg/mL.[\[1\]](#)

c. Sample Solution Preparation (for Tablets):

- Weigh and finely powder a representative number of tablets.
- Transfer a quantity of the powder equivalent to a specific amount of zinc carnosine into a volumetric flask.
- Follow the same dissolution procedure as for the standard solution to prepare the sample stock solution.
- Filter the solution through a 0.45 µm syringe filter before injection.

Method Validation

The developed HPLC method should be validated according to ICH guidelines to ensure its suitability for its intended purpose. Key validation parameters include:

- Linearity: The method demonstrates good linearity in the concentration range of 2 to 10 µg/mL.[\[1\]](#)
- Precision: The method shows good repeatability and intermediate precision, with low relative standard deviation values.
- Accuracy: The accuracy of the method can be confirmed by recovery studies, with typical recoveries in the range of 98-102%.[\[1\]](#)

- Limit of Detection (LOD) and Limit of Quantitation (LOQ): For a typical method, the LOD and LOQ for zinc carnosine were found to be 33.4 ng/mL and 101.3 ng/mL, respectively.[1]
- Specificity: The method should be able to separate zinc carnosine from any potential degradation products or excipients.

Data Presentation

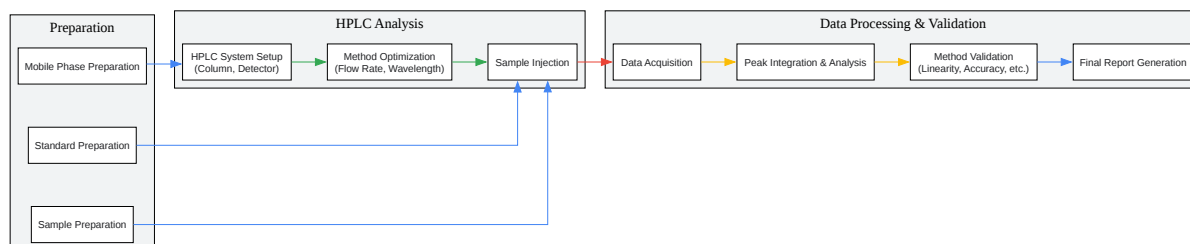
The following table summarizes the key quantitative data obtained from a representative HPLC method for zinc carnosine analysis.

Parameter	Result
Retention Time	2.260 min[1]
Linearity Range	2 - 10 µg/mL[1]
Correlation Coefficient (r^2)	> 0.999[1]
LOD	33.4 ng/mL[1]
LOQ	101.3 ng/mL[1]
Recovery	98 - 102%[1]

Visualizations

HPLC Method Development Workflow

The following diagram illustrates the logical workflow for developing the HPLC method for zinc carnosine analysis.



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Caption: Workflow for HPLC Method Development of Zinc Carnosine.

Conclusion

The described RP-HPLC method is simple, rapid, and reliable for the routine quality control analysis of zinc carnosine in bulk and pharmaceutical dosage forms.[1] The method is specific, accurate, and precise, making it suitable for its intended purpose in a regulated environment.

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